

Halauxifen Tank-Mix Compatibility: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the tank-mix compatibility of **halauxifen**, a synthetic auxin herbicide, with other common herbicides. The information is intended to guide researchers in designing and conducting experiments to evaluate the physical, biological, and crop safety aspects of **halauxifen** tank mixtures.

Biological Efficacy and Crop Safety of Halauxifen Tank-Mixes

Halauxifen-methyl, the active ingredient in Arylex™ active products, is effective for the control of a wide range of broadleaf weeds, including many glyphosate- and ALS-resistant biotypes.[1] Tank-mixing halauxifen with other herbicides is often necessary to broaden the weed control spectrum.[2][3]

Efficacy Data Summary

The following tables summarize the biological efficacy of **halauxifen**-methyl in tank-mixes with other herbicides for the control of key weed species.

Table 1: Efficacy of **Halauxifen**-Methyl Tank-Mixes on Glyphosate-Resistant (GR) Horseweed (Conyza canadensis)



Halauxifen- methyl Rate (g ae/ha)	Tank-Mix Partner	Partner Rate (g ae/ha)	Weed Control (%) 35 DAT	Crop	Reference
5	None	-	90	Pre-plant burndown	[4]
5	2,4-D	560	87-97	Pre-plant burndown	[4]
5	Dicamba	280	87-97	Pre-plant burndown	
5	Glyphosate	560	87-97	Pre-plant burndown	
5	2,4-D + Dicamba	560 + 280	97	Pre-plant burndown	
5	2,4-D + Glyphosate	560 + 560	93-94	Pre-plant burndown	
5	Dicamba + Glyphosate	280 + 560	97-99	Pre-plant burndown	

Table 2: Efficacy of Halauxifen-Methyl Tank-Mixes on Other Broadleaf Weeds



Weed Species	Halauxifen- methyl Rate (g ae/ha)	Tank-Mix Partner	Partner Rate (g ae/ha)	Weed Control (%)	Reference
Common Ragweed (Ambrosia artemisiifolia)	5	None	-	93	
Common Ragweed (Ambrosia artemisiifolia)	5	2,4-D or Dicamba	560 or 280	91-97	
Giant Ragweed (Ambrosia trifida)	5	None	-	73 (21 DAT)	
Giant Ragweed (Ambrosia trifida)	5	2,4-D, Dicamba, or Glyphosate	560, 280, or 560	86-98 (21 DAT)	
Redroot Pigweed (Amaranthus retroflexus)	5	None	-	62 (21 DAT)	•
Redroot Pigweed (Amaranthus retroflexus)	5	2,4-D, Dicamba, or Glyphosate	560, 280, or 560	89-98 (21 DAT)	
Henbit (Lamium amplexicaule)	5	None	-	90	•
Purple Deadnettle	5	None	-	99	



(Lamium purpureum)

Crop Safety Data

Halauxifen-methyl can cause minor, transient phytotoxicity to soybeans when applied as a preplant burndown.

Table 3: Soybean Phytotoxicity from Pre-plant Applications of Halauxifen-Methyl

Application Timing (Days Before Planting)	Phytotoxicity (%) at 14 Days After Planting	Phytotoxicity (%) at 21 Days After Planting	Reference
14	1-15	Negligible	
7	1-15	Negligible	
0	1-15	Negligible	

Experimental Protocols Protocol for Physical Compatibility "Jar" Test

This protocol is designed to assess the physical compatibility of **halauxifen** with other herbicide formulations in a spray solution.

Materials:

- Clean, clear glass jars with lids (1-quart or 1-liter)
- Pipettes or measuring cylinders for accurate measurement of herbicides and adjuvants
- Water from the same source as will be used for the field application
- The herbicide formulations to be tested
- Any adjuvants (e.g., surfactants, oils) to be included in the tank-mix



Personal Protective Equipment (PPE) as specified on the herbicide labels

Procedure:

- Fill the glass jar to half of the final desired volume with the carrier (water).
- Add any compatibility agents and agitate.
- Add the different herbicide formulations one at a time, following the WAMLEGS or APPLES
 mixing order, and agitate after each addition.
 - Wettable powders and Water-dispersible Granules (WG, WDG)
 - Agitate thoroughly
 - Liquid flowables and Suspensions (SC, F)
 - Emulsifiable Concentrates (EC)
 - Solutions (SL) and Surfactants
- After all components have been added, fill the jar to the final volume, cap it, and invert it 10-15 times to ensure thorough mixing.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of precipitates, flakes, or gels
 - Separation into layers
 - Excessive foaming
 - Heat generation
- If any of these signs are present, the mixture is physically incompatible.

Table 4: Example of Physical Compatibility Scoring



Score	Description
1	Immediate separation or precipitation
2	Separation or precipitation within 5 minutes
3	Separation or precipitation within 30 minutes
4	Minor separation after 30 minutes, easily resuspended
5	No separation or precipitation after 30 minutes

Protocol for Field Evaluation of Biological Efficacy and Crop Safety

This protocol outlines a standard procedure for conducting field trials to evaluate the performance of **halauxifen** tank-mixes.

Experimental Design:

- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of 3-4 replications.
- Plot Size: Minimum of 2-3 meters wide and 8-10 meters long to accommodate sprayer boom width and minimize edge effects.
- Treatments:
 - Untreated control
 - Halauxifen applied alone
 - Tank-mix partner(s) applied alone
 - **Halauxifen** in tank-mix with partner(s)
 - Include a standard commercial treatment for comparison.



Application:

- Equipment: Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform application.
- Carrier Volume: Typically 100-200 L/ha.
- Application Timing: Apply at the recommended growth stage for the target weeds and crop.
- Environmental Conditions: Record temperature, humidity, wind speed, and soil moisture at the time of application.

Assessments:

- Weed Control: Visually assess the percentage of weed control at regular intervals (e.g., 7, 14, 21, and 35 days after treatment - DAT) on a scale of 0% (no control) to 100% (complete control).
- Crop Phytotoxicity: Visually assess crop injury at the same intervals as weed control on a scale of 0% (no injury) to 100% (crop death). Note any symptoms such as stunting, chlorosis, or epinasty.
- Yield: Harvest the plots at crop maturity to determine the effect of the treatments on yield.

Visualizations

Halauxifen Mode of Action Signaling Pathway

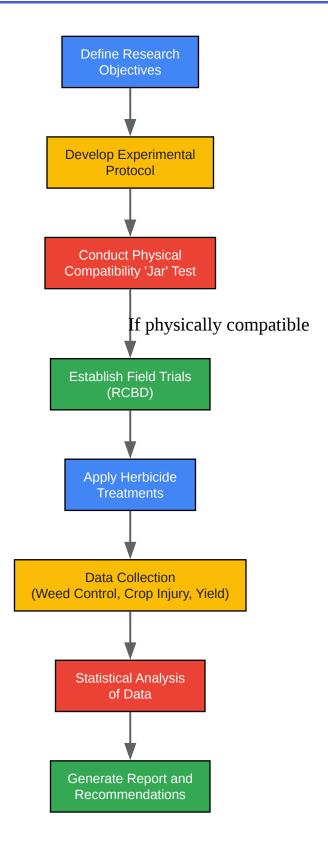


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Caption: Simplified signaling pathway for halauxifen-methyl mode of action.

Experimental Workflow for Tank-Mix Compatibility Assessment



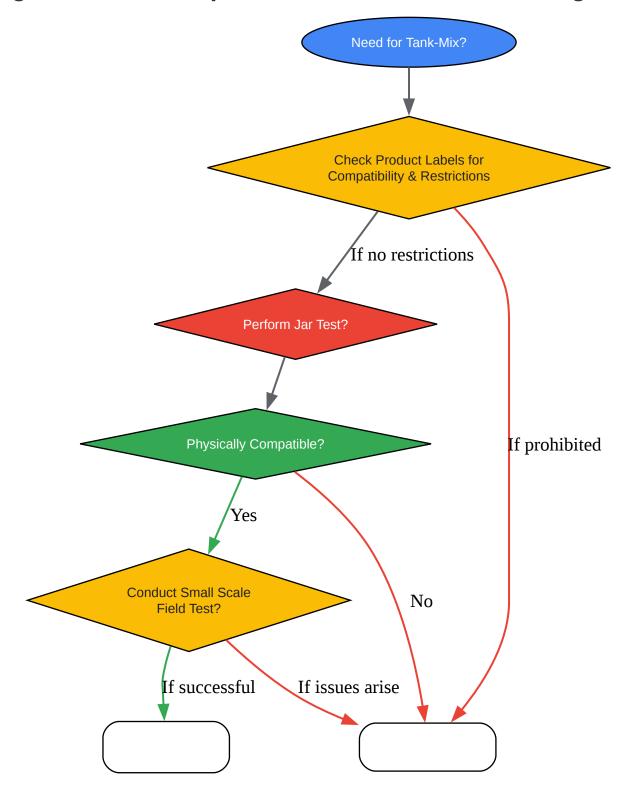


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Caption: General experimental workflow for evaluating herbicide tank-mixes.



Logical Relationships in Tank-Mix Decision Making



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